

# Fipronil amide chemical structure and properties

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## Compound of Interest

Compound Name: *Fipronil amide*

Cat. No.: *B195289*

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## Fipronil Amide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Fipronil amide** is a significant metabolite of the broad-spectrum phenylpyrazole insecticide, fipronil. As a primary degradation product formed through the hydrolysis of fipronil, its presence in environmental and biological systems is of considerable interest to researchers in toxicology, environmental science, and drug development.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and toxicological profile of **fipronil amide**, with a focus on its interaction with the GABAergic system.

### Chemical Structure and Properties

**Fipronil amide** is structurally similar to its parent compound, fipronil, with the key difference being the hydrolysis of the cyano group at the C3 position of the pyrazole ring to a carboxamide group.

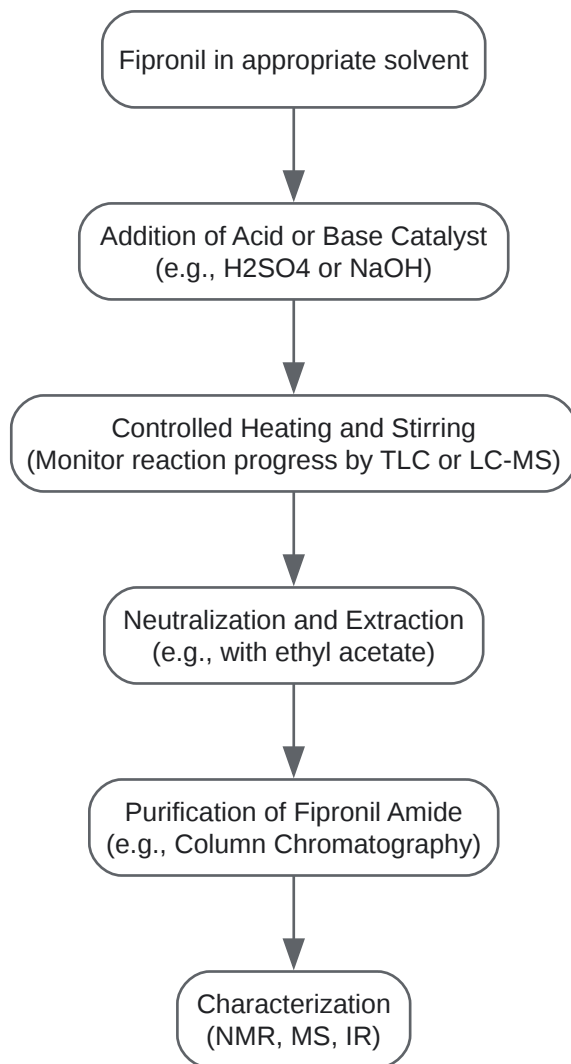
Chemical Structure:

- IUPAC Name: 5-amino-1-[2,6-dichloro-4-(trifluoromethyl)phenyl]-4-(trifluoromethylsulfinyl)pyrazole-3-carboxamide<sup>[4]</sup>
- CAS Number: 205650-69-7<sup>[5]</sup>

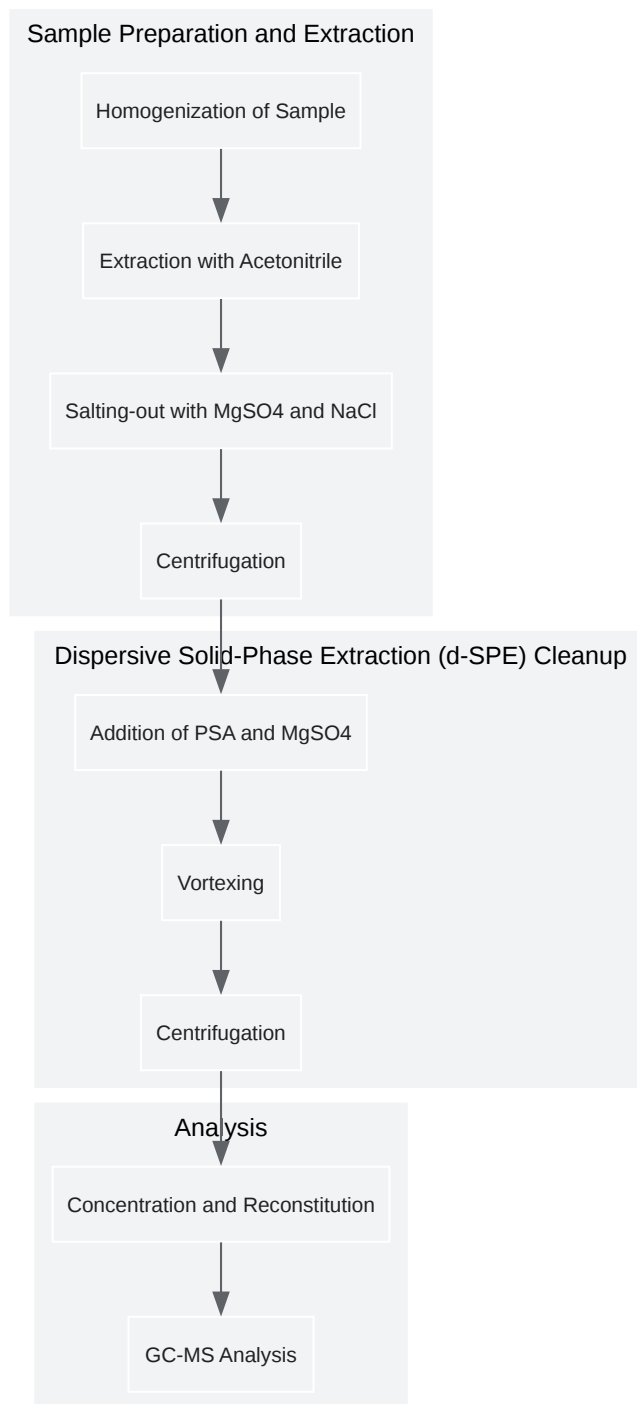
- Molecular Formula: C<sub>12</sub>H<sub>6</sub>Cl<sub>2</sub>F<sub>6</sub>N<sub>4</sub>O<sub>2</sub>S [\[4\]](#)[\[5\]](#)
- Molecular Weight: 455.16 g/mol [\[5\]](#)

The chemical structure of **fipronil amide** is depicted in the following diagram:

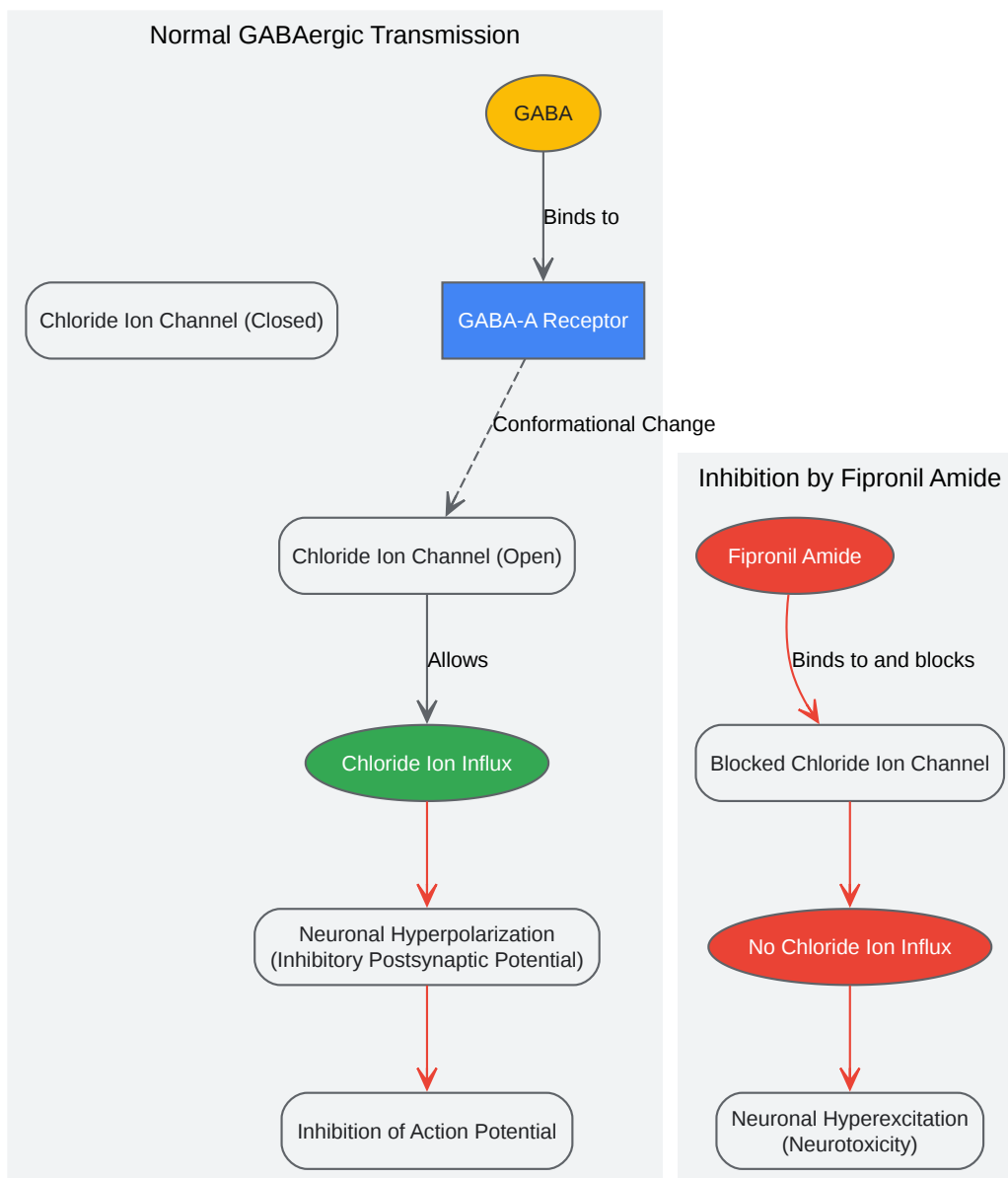
## Conceptual Workflow for Fipronil Amide Synthesis



## Analytical Workflow for Fipronil Amide



## Signaling Pathway of Fipronil Amide at the GABA-A Receptor

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## References

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- 3. A comprehensive review of environmental fate and degradation of fipronil and its toxic metabolites - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Fipronil amide | C<sub>12</sub>H<sub>6</sub>Cl<sub>2</sub>F<sub>6</sub>N<sub>4</sub>O<sub>2</sub>S | CID 9933690 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/)]
- 5. medkoo.com [[medkoo.com](https://medkoo.com/)]
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